

Personal protective equipment for handling Linalool-d3

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Compound of Interest

Compound Name: Linalool-d3

Cat. No.: B567113

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Essential Safety and Handling Guide for Linalool-d3

This guide provides immediate and essential safety and logistical information for the handling of **Linalool-d3**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. Given that **Linalool-d3** is a deuterated isotopologue of Linalool, its material safety properties are considered analogous to those of Linalool.

Personal Protective Equipment (PPE)

When handling **Linalool-d3**, it is crucial to use appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation.^{[1][2]}

Protection Type	Recommended Equipment	Specifications & Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary where splashing is a risk.	Conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] Prevents eye irritation from splashes.[1][4]
Hand Protection	Chemical-resistant gloves (e.g., PVC, neoprene, butyl rubber, or nitrile).	For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended. For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is suitable.[2]
Body Protection	Lab coat, apron, or chemical-protection suit. Closed-toe shoes are mandatory.	Body protection should be chosen based on the activity and potential for exposure.[1] Wearing of closed work clothing is required in addition to other PPE.[1]
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 149 approved respirator may be required if exposure limits are exceeded or if irritation occurs.	Ensure thorough ventilation of stores and work areas.[1] Avoid breathing mist, vapor, or spray.[1][4]

Health Hazard Data

Linalool is classified as a combustible liquid that can cause serious eye irritation, skin irritation, and may cause an allergic skin reaction.[1][4] It may be harmful if swallowed.[1]

Hazard Classification	GHS Hazard Statement
Flammable liquids	H227: Combustible liquid
Skin corrosion/irritation	H315: Causes skin irritation[1][4]
Serious eye damage/eye irritation	H319: Causes serious eye irritation[1][4]
Skin sensitization	H317: May cause an allergic skin reaction[4]
Acute toxicity (oral)	H303: May be harmful if swallowed[1]
Hazardous to the aquatic environment	H402: Harmful to aquatic life[1]

Physical and Chemical Properties

Property	Value
Appearance	Light yellow liquid[3]
Odor	Floral[3]
Boiling Point	199 °C / 390.2 °F @ 760 mmHg[3]
Flash Point	75 °C / 167 °F[3]
Specific Gravity	0.861[3]
Solubility in Water	1.45 g/L (25°C)[3]
Autoignition Temperature	235 °C / 455 °F[3]

Toxicological Data

Test	Result	Species
LD50 Oral	2,790 mg/kg[1][5]	Rat
LD50 Dermal	5,610 mg/kg[1][5]	Rabbit

Operational and Disposal Plans

Handling and Storage

- Handling: Ensure thorough ventilation of work areas.[1] Avoid contact with skin, eyes, and clothing.[1] Keep away from heat, sparks, and open flames.[1][3] Take precautionary measures against static discharges.[1] Wash hands thoroughly after handling.[3][4]
- Storage: Store in a cool, dry, and well-ventilated place.[3][5] Keep containers tightly sealed.[1][5] Store away from incompatible materials such as strong oxidizing agents, bases, and strong acids.[3]

First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes.[1][3] Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.[3][5]
Skin Contact	Take off immediately all contaminated clothing and wash it before reuse.[1][3] Wash skin with plenty of soap and water.[1][5] If skin irritation or a rash occurs, get medical attention.[1][5]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[5] If symptoms occur, get medical attention.[3]
Ingestion	Rinse mouth with water.[5] Do NOT induce vomiting.[5] Call a poison center or doctor/physician if you feel unwell.[1]

Spill and Disposal Procedures

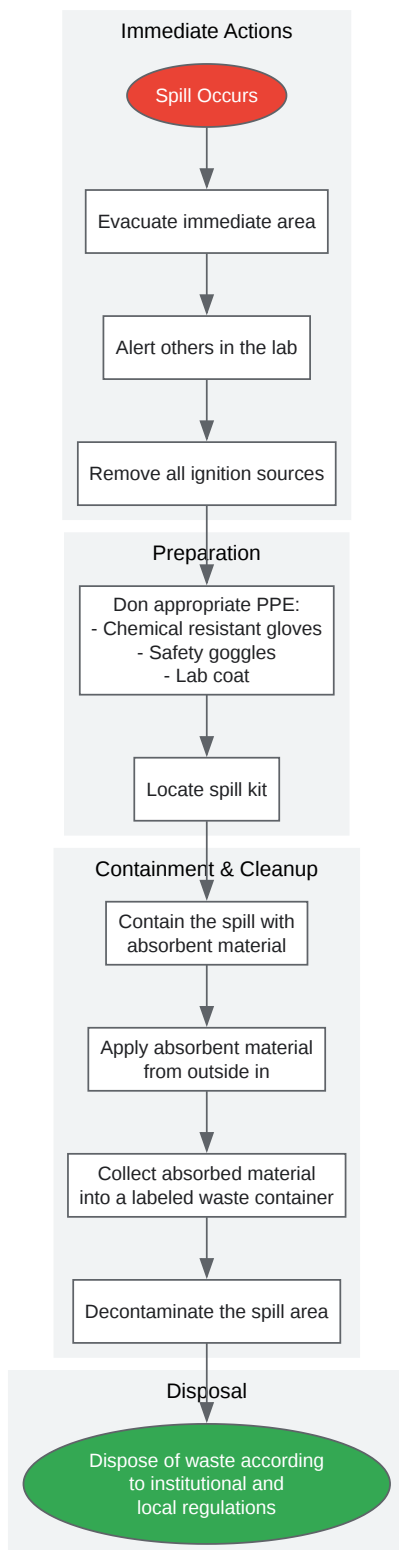
- Spill Response: In case of a spill, immediately evacuate the area and remove all sources of ignition.[5] Ensure adequate ventilation.[5] Use personal protective equipment.[5] Contain the spillage and clean it up with an inert absorbent material.[5]
- Disposal: Dispose of contents and containers to a hazardous or special waste collection point in accordance with local, state, and federal regulations.[1][3] Do not allow the

substance to enter drains or surface waters.^[1]

Experimental Workflow: Linalool-d3 Spill Response

The following diagram outlines the step-by-step procedure for responding to a **Linalool-d3** spill in a laboratory setting.

Linalool-d3 Spill Response Protocol

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